

An In-depth Technical Guide to Axitinib Impurity D

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Compound of Interest

Compound Name: Axitinib Impurity d

Cat. No.: B15815446

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Axitinib, a potent second-generation tyrosine kinase inhibitor, is a cornerstone in the treatment of advanced renal cell carcinoma. Its mechanism of action targets vascular endothelial growth factor receptors (VEGFRs), thereby inhibiting angiogenesis, a critical process for tumor growth and metastasis.^{[1][2]} As with any pharmaceutical compound, the control of impurities is paramount to ensure the safety and efficacy of the final drug product. This technical guide provides a comprehensive overview of **Axitinib Impurity D**, a known process-related impurity of Axitinib.

This document details the chemical identity of **Axitinib Impurity D**, available analytical methodologies for its detection and quantification, and contextual information regarding the parent drug's mechanism of action. This guide is intended to be a valuable resource for researchers, quality control analysts, and drug development professionals involved in the synthesis, analysis, and regulation of Axitinib.

Chemical Identity and Properties

The International Union of Pure and Applied Chemistry (IUPAC) name for **Axitinib Impurity D** is 2-((1-acetyl-1H-indazol-6-yl)sulfinyl)-N-methylbenzamide.^{[1][3][4][5]}

Below is a summary of its key chemical properties:

Property	Value	Reference(s)
CAS Number	1959572-98-5	^{[1][3][4]}
Molecular Formula	C ₁₇ H ₁₅ N ₃ O ₃ S	^[4]
Molecular Weight	341.38 g/mol	^[4]
Synonyms	Axitinib EP Impurity D	^[3]

Analytical Methodologies

The identification and quantification of **Axitinib Impurity D**, alongside other related substances, are typically achieved using modern chromatographic techniques, primarily High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS).^[6]

High-Performance Liquid Chromatography (HPLC)

A stability-indicating HPLC method is crucial for separating Axitinib from its impurities and degradation products. While a specific monograph detailing the analysis of **Axitinib Impurity D** is not publicly available, general parameters from methods developed for Axitinib and its related substances can be adapted.

Typical HPLC Parameters:

- Column: A C8 or C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., phosphate or formate buffer) and an organic solvent (e.g., acetonitrile or methanol) is typical for resolving multiple components.
- Detection: UV detection is suitable for quantification, with the wavelength selected based on the absorption maxima of Axitinib and its impurities.^[6]

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a powerful tool for the identification and structural elucidation of impurities.

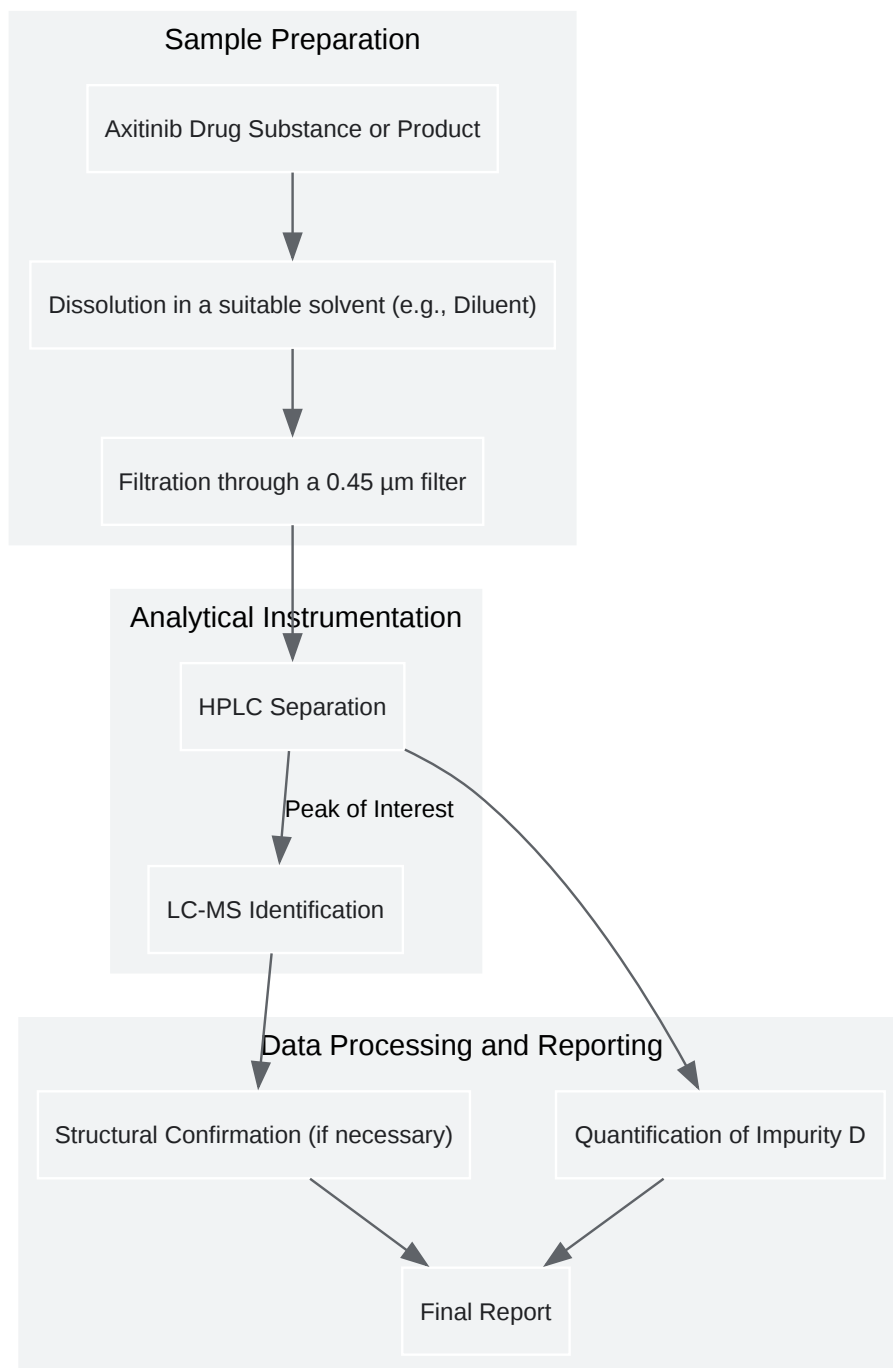
Electrospray ionization (ESI) in positive ion mode is often employed for the analysis of Axitinib and its related compounds. The high-resolution mass spectrometry capabilities of instruments like quadrupole time-of-flight (Q-TOF) can provide accurate mass measurements for formula determination. Tandem mass spectrometry (MS/MS) experiments are used to study the fragmentation patterns, which can help in confirming the structure of the impurity.

Experimental Protocols

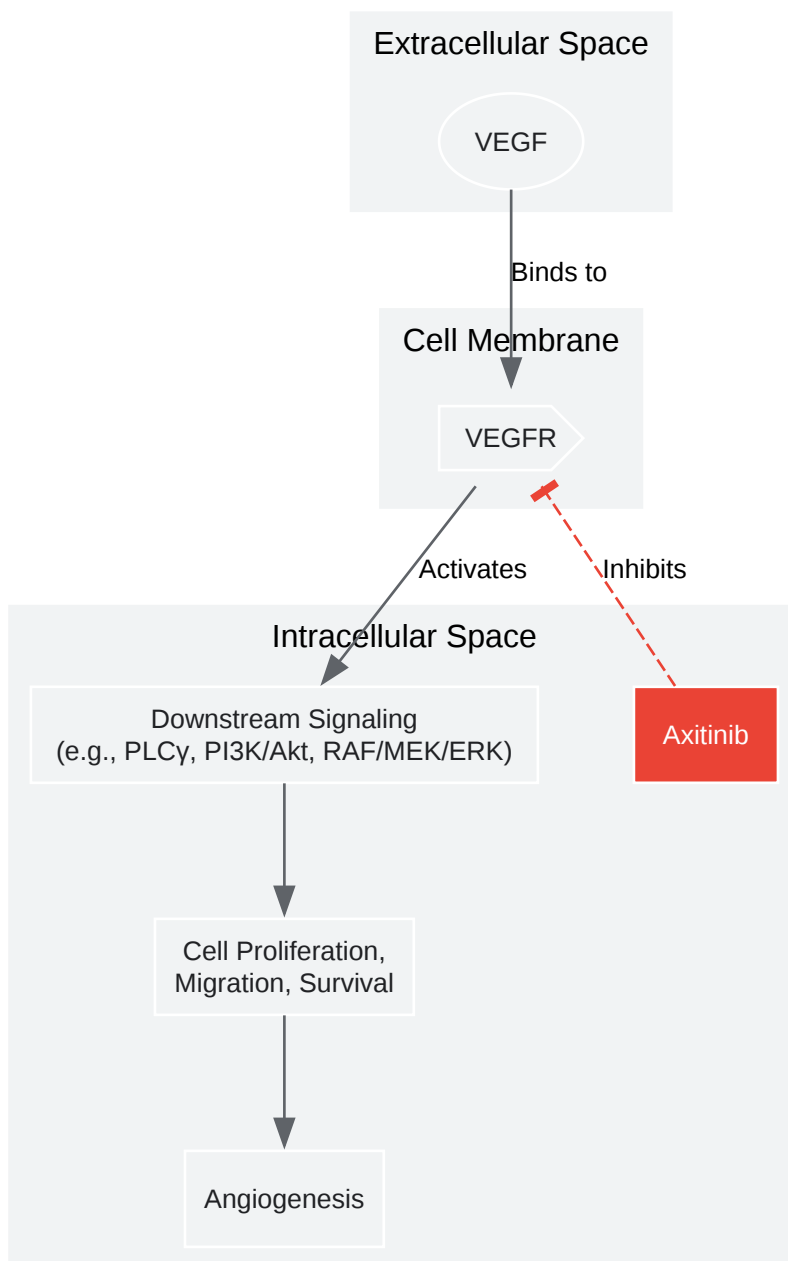
While a detailed, step-by-step synthesis protocol for **Axitinib Impurity D** is not publicly available in the scientific literature, its structure suggests it is likely formed from a precursor to Axitinib or as a degradation product. The synthesis of structurally related compounds often involves multi-step organic chemistry procedures.^[7]

The following is a conceptual workflow for the analysis of a sample for the presence of **Axitinib Impurity D**.

Conceptual Workflow for Axitinib Impurity D Analysis



Simplified Axitinib Signaling Pathway Inhibition

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